

# Technical Guide: Health and Safety of Fluorescent Brightener 134

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## Compound of Interest

Compound Name: Fluorescent Brightener 134

Cat. No.: B082286

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a technical audience and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the specific SDS provided by the manufacturer before handling **Fluorescent Brightener 134**.

## Introduction

**Fluorescent Brightener 134**, also known as C.I. **Fluorescent Brightener 134**, is a chemical compound used to enhance the whiteness and brightness of various materials. Its application in research and development, particularly in fields related to drug development, necessitates a thorough understanding of its health and safety profile. This guide provides a comprehensive overview of the available toxicological data, safety precautions, and handling procedures for **Fluorescent Brightener 134**.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Fluorescent Brightener 134** is presented in Table 1.

Table 1: Chemical and Physical Properties of **Fluorescent Brightener 134**

Property	Value	Reference
CAS Number	3426-43-5	
Molecular Formula	C <sub>34</sub> H <sub>28</sub> N <sub>10</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	
Molecular Weight	814.76 g/mol	
Appearance	Slight yellowish powder	
Melting Point	>360 °C	
Solubility	Not available	
Stability	Stable under recommended temperatures and pressures.	
Incompatible Materials	Strong oxidizing agents.	
Hazardous Decomposition Products	Carbon oxides, Nitrogen oxides, Sodium oxides, Sulfur oxides.	

## Toxicological Information

Comprehensive quantitative toxicological data for **Fluorescent Brightener 134** is limited in publicly available literature. Most Safety Data Sheets indicate that acute toxicity data (LD50) is "not available". However, based on the available information, the primary hazards are related to irritation.

Table 2: Summary of Toxicological Hazards

Endpoint	Observation	GHS Classification
Acute Oral Toxicity	Data not available	Not classified
Acute Dermal Toxicity	Data not available	Not classified
Acute Inhalation Toxicity	Data not available	Not classified
Skin Corrosion/Irritation	Causes skin irritation.	Skin Irrit. 2
Serious Eye Damage/Irritation	Causes serious eye irritation.	Eye Irrit. 2A
Respiratory Sensitization	Data not available	Not classified
Skin Sensitization	Data not available	Not classified
Germ Cell Mutagenicity	Data not available	Not classified
Carcinogenicity	Not classified by IARC, NTP, or OSHA.	Not classified
Reproductive Toxicity	Data not available	Not classified
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	STOT SE 3 (Respiratory system)
Specific Target Organ Toxicity (Repeated Exposure)	Data not available	Not classified
Aspiration Hazard	Data not available	Not classified

## Toxicological Data on Structurally Related Compounds

Due to the lack of specific data for **Fluorescent Brightener 134**, information on structurally similar compounds can provide some insight. For instance, a developmental toxicity study on a related compound, Fluorescent Brightener C.I. 220, in rabbits showed a NOAEL (No-Observed-Adverse-Effect Level) for maternal and developmental toxicity at 100 mg/kg bw/day. However, it is crucial to note that these are different compounds, and their toxicological profiles may not be identical.

## Experimental Protocols

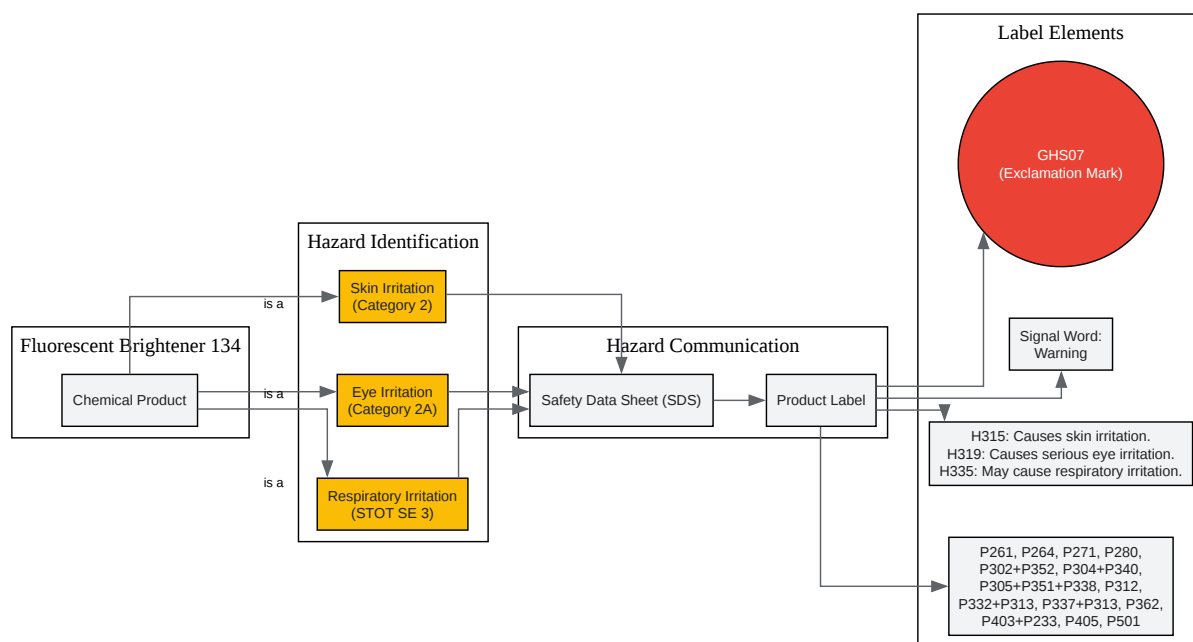
Detailed experimental protocols for toxicological studies specifically on **Fluorescent Brightener 134** are not readily available in the public domain. Standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for assessing chemical safety. For example:

- Skin Irritation: OECD Guideline 404 (Acute Dermal Irritation/Corrosion)
- Eye Irritation: OECD Guideline 405 (Acute Eye Irritation/Corrosion)
- Acute Oral Toxicity: OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure)

These protocols involve the application of the substance to the skin or eyes of laboratory animals (typically rabbits) or administration via oral gavage to rats, followed by observation for signs of toxicity over a specified period.

## Hazard Communication and Logical Relationships

Effective hazard communication is paramount for ensuring the safe handling of any chemical. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for this purpose.



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Caption: Hazard Communication Workflow for **Fluorescent Brightener 134**.

## Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize exposure and ensure safety.

Table 3: Handling and Storage Recommendations

Aspect	Recommendation
Ventilation	Use only outdoors or in a well-ventilated area.
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection, and face protection.
Hygiene	Wash skin thoroughly after handling. Avoid breathing dust/fume/gas/mist/vapors/spray.
Storage Conditions	Store in a well-ventilated place. Keep container tightly closed. Store locked up.

## First Aid and Emergency Procedures

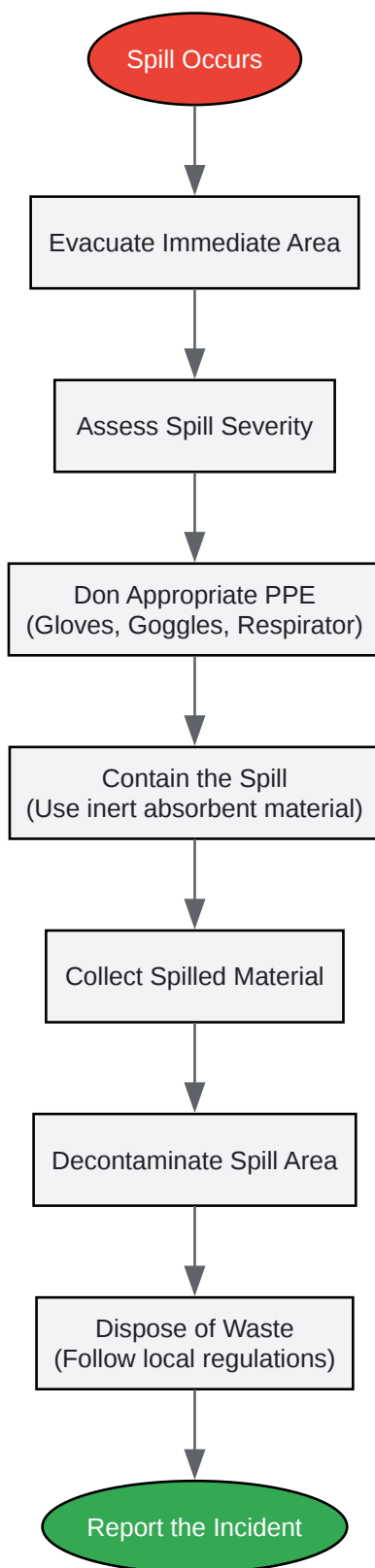
In the event of exposure or an emergency, the following first aid measures should be taken.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.
Ingestion	Call a poison center or doctor if you feel unwell. Rinse mouth.

## Spill Response Workflow

A systematic approach to spill management is critical to prevent wider contamination and exposure.



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